

Protocol for the Dissolution of Aneratrigine Hydrochloride in Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: *Aneratrigine hydrochloride*

Cat. No.: *B12369953*

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Introduction

Aneratrigine is a potent and selective sodium channel blocker targeting the Nav1.7 subtype, a critical regulator of peripheral nociceptors.[1] This mechanism of action makes it a promising non-opioid analgesic candidate for the treatment of neuropathic pain.[1][2][3] Proper dissolution of **Aneratrigine hydrochloride** is a critical first step for accurate and reproducible in vitro and in vivo experimental results. This document provides a detailed protocol for the dissolution of **Aneratrigine hydrochloride** in dimethyl sulfoxide (DMSO), a common aprotic solvent for non-polar and moderately polar compounds.

Physicochemical Properties of Aneratrigine

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₀ ClF ₂ N ₅ O ₂ S ₂	[4]
Molecular Weight	487.97 g/mol	[2][4]
Appearance	White to off-white solid	[2]
IUPAC Name	5-chloro-2-fluoro-4-((4-fluoro-2-(methyl(2-(methylamino)ethyl)amino)phenyl)amino)-N-(thiazol-4-yl)benzenesulfonamide hydrochloride	[5]

Solubility Data

The solubility of Aneratrigine in DMSO has been reported by multiple suppliers. It is important to note that the hygroscopic nature of DMSO can significantly impact the solubility of the compound. Therefore, using a fresh, unopened bottle of anhydrous DMSO is highly recommended for optimal dissolution.[2]

Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
DMSO	100 mg/mL	204.93 mM	Ultrasonic treatment may be required to achieve complete dissolution.[2]
DMSO	10 mM	-	-

Experimental Protocol: Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Aneratrigine hydrochloride** in DMSO.

Materials:

- **Aneratrigine hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath
- Sterile, disposable syringes and syringe filters (0.22 μm pore size) for sterile applications

Procedure:

- Preparation: In a clean and dry environment, preferably a chemical fume hood, allow the **Aneratrigine hydrochloride** powder and anhydrous DMSO to equilibrate to room temperature.
- Weighing: Accurately weigh the desired amount of **Aneratrigine hydrochloride** powder using a calibrated analytical balance and transfer it to a sterile vial.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **Aneratrigine hydrochloride** powder to achieve the desired stock concentration (e.g., 100 mg/mL or 10 mM).
- Dissolution:
 - Tightly cap the vial and vortex the mixture vigorously for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If precipitation or undissolved material is present, place the vial in an ultrasonic water bath and sonicate for 15-30 minutes.^[2] Intermittently vortex the vial during sonication to aid dissolution.

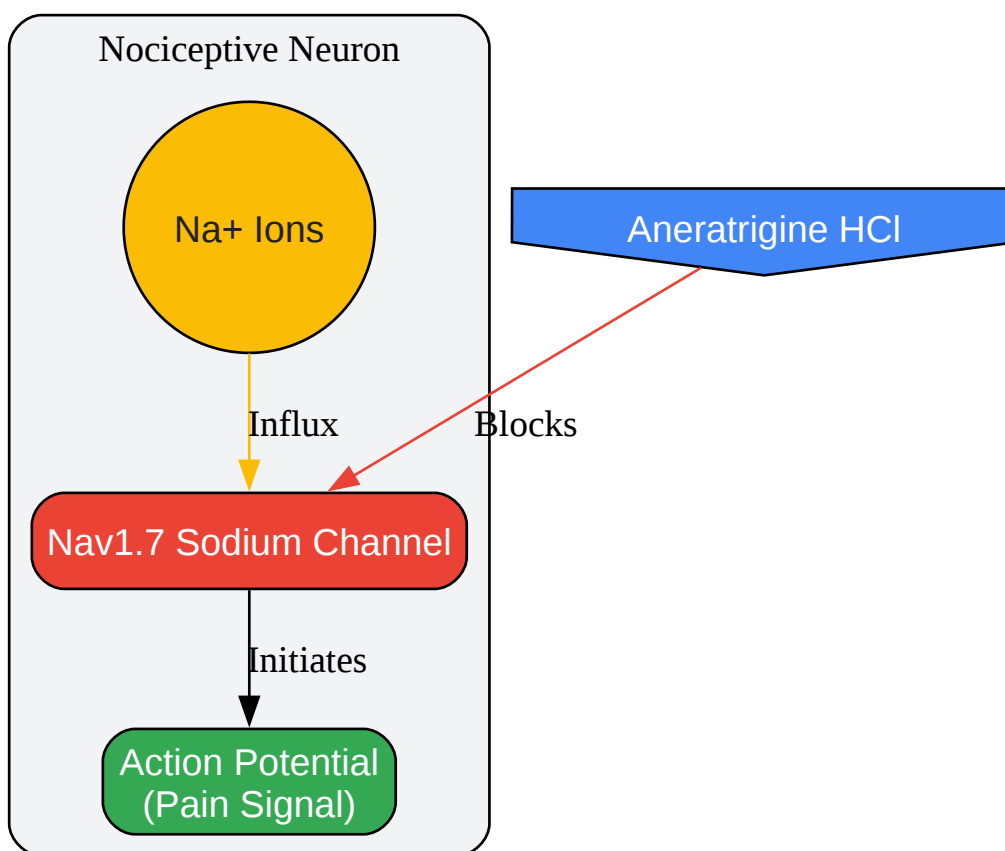
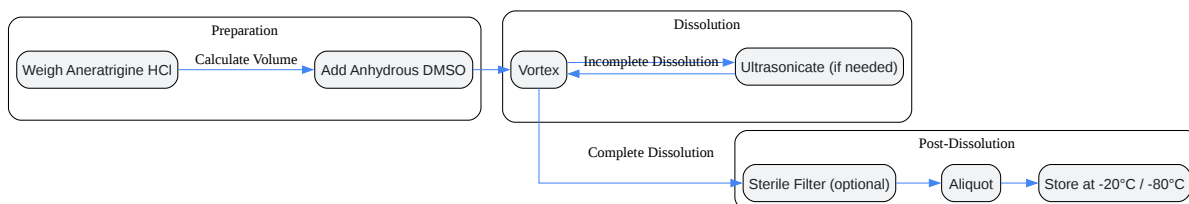
- If necessary, gentle warming (e.g., to 37°C) can be applied in conjunction with sonication, but care should be taken to avoid degradation of the compound.
- Sterilization (for cell-based assays): If the stock solution is intended for use in sterile cell culture experiments, it should be filter-sterilized through a 0.22 µm syringe filter into a new sterile vial. Ensure the filter material is compatible with DMSO.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)

Dilution for Working Solutions:

For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the final working concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.[\[6\]](#) A stepwise dilution approach is recommended to prevent precipitation of the compound.[\[6\]](#)

For in vivo studies, the DMSO stock can be further diluted in a suitable vehicle. Common co-solvents such as PEG300, Tween-80, or SBE-β-CD may be required to maintain solubility in aqueous-based formulations.[\[2\]](#)

Visualizations



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